

mechanical properties of poly(*tert*-Butyl 5-Norbornene-2-carboxylate) films

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Compound of Interest

Compound Name: *tert*-Butyl 5-Norbornene-2-carboxylate

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A Comparative Guide to the Mechanical Properties of Poly(*tert*-Butyl 5-Norbornene-2-carboxylate) Films for Advanced Applications

For researchers, scientists, and drug development professionals navigating the complex landscape of advanced polymer materials, selecting the optimal film for a given application is a critical decision. Poly(*tert*-butyl 5-norbornene-2-carboxylate), a member of the polynorbornene family, has garnered interest for its potential in specialized applications such as photoresists and microelectronics due to its unique chemical structure. This guide provides a comprehensive comparison of the mechanical properties of poly(*tert*-butyl 5-norbornene-2-carboxylate) films with established alternatives, including Cyclic Olefin Copolymers (COCs) and Polyimides. By presenting available experimental data and detailing standardized testing protocols, this document aims to equip professionals with the knowledge to make informed material choices.

Introduction to Poly(*tert*-Butyl 5-Norbornene-2-carboxylate)

Poly(*tert*-butyl 5-norbornene-2-carboxylate) is synthesized via Ring-Opening Metathesis Polymerization (ROMP) of its corresponding monomer.^{[1][2]} The bulky *tert*-butyl ester group and the rigid bicyclic norbornene backbone impart distinct thermal and mechanical characteristics to the polymer.^[3] While its primary applications are explored in the realm of 193

nm photoresists, where properties like etch resistance and optical transparency are paramount, its mechanical integrity is a crucial factor for the reliability of fabricated devices.[4][5][6][7]

Unfortunately, comprehensive data on the mechanical properties of the homopolymer film of poly(**tert-butyl 5-norbornene-2-carboxylate**) is limited in publicly available literature.

However, some studies on related polynorbornene systems provide valuable insights. For instance, unsubstituted polynorbornene homopolymer has been described as "extremely brittle," with elongation-at-break values of less than 1%.[8] This inherent brittleness can be a significant drawback in applications requiring flexible or durable films.

Comparative Analysis of Mechanical Properties

To provide a clear perspective, the following table summarizes the available mechanical property data for poly(**tert-butyl 5-norbornene-2-carboxylate**) and its alternatives. It is important to note that the data for the target polymer is sparse, and values for related copolymers and the base polynorbornene are included for contextual comparison.

Material	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)	Glass Transition Temp. (°C)
Poly(<i>tert</i> -Butyl 5-Norbornene-2-carboxylate)	Data not available	Data not available	< 1 (for homopolymer)[8]	Data not available
Ethylene-Norbornene Copolymer	14.6 - 28.9	0.029 - 0.040	16.4 - 32.3[9]	127 - 139[9]
Poly(norbornene)	Data not available	0.365 ± 0.023[10]	Data not available	35 - 45[1]
Cyclic Olefin Copolymers (COCs)				
TOPAS® 8007S-04	60	2.6	15	75[11]
TOPAS® 6013S-04	65	3.2	8	130[11]
ZEONOR® 1060R	66	2.4	5-50	100[12]
ZEONOR® 1420R	Data not available	2.2	Data not available	136
Polyimides				
Kapton® HN	231	2.5	72[9]	360-410
Generic Polyimide	94 - 120	1.85 - 2.18	7 - 15[4]	>260

Discussion of Comparative Data:

From the available data, it is evident that poly(*tert*-butyl 5-norbornene-2-carboxylate) in its homopolymer form is likely a brittle material. This contrasts sharply with the properties of

polyimides, such as Kapton®, which exhibit excellent tensile strength and high elongation at break, making them suitable for applications demanding robust and flexible films.[9]

Cyclic Olefin Copolymers (COCs), such as TOPAS® and ZEONOR®, offer a middle ground. They possess good tensile strength and modulus, though their elongation at break is generally lower than that of polyimides.[11][12] The properties of COCs can be tuned by adjusting the comonomer ratio, offering a degree of design flexibility. The ethylene-norbornene copolymer data suggests that copolymerization can significantly improve the ductility of polynorbornenes compared to the homopolymer.[9]

Experimental Protocols

To facilitate further research and direct comparison, this section provides detailed protocols for the synthesis of poly(**tert-butyl 5-norbornene-2-carboxylate**) and the characterization of its mechanical properties.

Synthesis of Poly(**tert-Butyl 5-Norbornene-2-carboxylate**) via ROMP

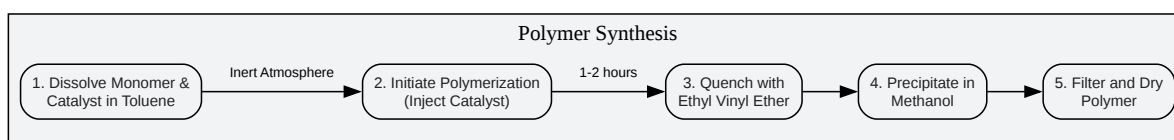
This protocol is based on established methods for Ring-Opening Metathesis Polymerization of norbornene derivatives.[1][2]

Materials:

- **tert-Butyl 5-norbornene-2-carboxylate** (monomer)
- Grubbs' third-generation catalyst (G3)
- Anhydrous toluene
- Ethyl vinyl ether
- Methanol
- Argon or Nitrogen gas supply
- Schlenk line and glassware

Procedure:

- **Monomer and Catalyst Preparation:** In a glovebox, dissolve the desired amount of **tert-butyl 5-norbornene-2-carboxylate** monomer in anhydrous toluene in a Schlenk flask. In a separate vial, dissolve the appropriate amount of Grubbs' third-generation catalyst in a small amount of anhydrous toluene. The monomer-to-catalyst ratio will determine the target molecular weight of the polymer.
- **Polymerization:** Under an inert atmosphere (Argon or Nitrogen), rapidly inject the catalyst solution into the stirring monomer solution at room temperature.
- **Reaction Monitoring:** Allow the reaction to proceed for a specified time (e.g., 1-2 hours). The viscosity of the solution will increase as the polymerization progresses.
- **Termination:** To quench the polymerization, add an excess of ethyl vinyl ether to the reaction mixture and stir for 20-30 minutes.
- **Polymer Precipitation and Purification:** Precipitate the polymer by slowly pouring the reaction mixture into a large volume of vigorously stirring methanol.
- **Isolation and Drying:** Collect the precipitated polymer by filtration, wash with fresh methanol, and dry under vacuum at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.



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*Fig 1. Workflow for the synthesis of poly(**tert-butyl 5-norbornene-2-carboxylate**).*

Preparation of Thin Films for Mechanical Testing

Materials:

- Synthesized poly(**tert-butyl 5-norbornene-2-carboxylate**)
- Toluene or other suitable solvent
- Glass substrates
- Spin coater
- Vacuum oven

Procedure:

- **Polymer Solution Preparation:** Dissolve a known amount of the synthesized polymer in a suitable solvent (e.g., toluene) to achieve the desired concentration (e.g., 10-20 wt%). Stir until the polymer is fully dissolved.
- **Spin Coating:** Clean the glass substrates thoroughly. Dispense the polymer solution onto the center of the substrate and spin coat at a specific speed and time to achieve the desired film thickness.
- **Solvent Removal and Annealing:** Transfer the coated substrates to a vacuum oven. Gradually increase the temperature to a point above the glass transition temperature of the polymer (if known) and hold for several hours to remove residual solvent and anneal the film.
- **Film Delamination:** Carefully delaminate the polymer film from the glass substrate for subsequent testing.

Tensile Testing of Polymer Films

This protocol follows the general guidelines of ASTM D882 for the tensile properties of thin plastic sheeting.

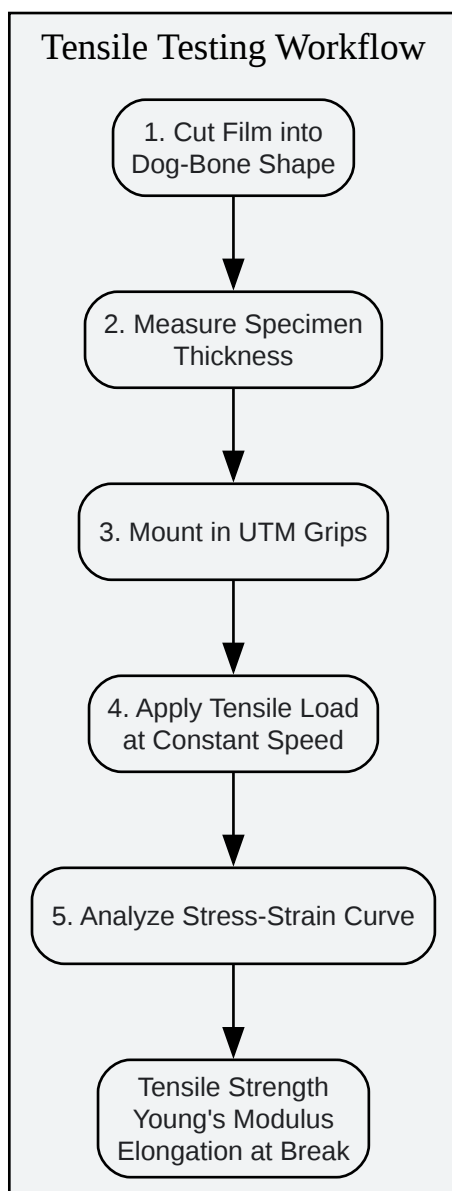
Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Film grips

- Calipers or micrometer for thickness measurement

Procedure:

- Specimen Preparation: Cut the prepared polymer films into rectangular specimens of a specific width and length (e.g., "dog-bone" shape as per ASTM D638).
- Thickness Measurement: Measure the thickness of each specimen at several points along the gauge length and calculate the average thickness.
- Testing: Mount the specimen in the grips of the UTM, ensuring it is aligned and not slipping.
- Data Acquisition: Apply a tensile load at a constant crosshead speed until the specimen fractures. Record the load and elongation data throughout the test.
- Calculations: From the resulting stress-strain curve, determine the following properties:
 - Tensile Strength: The maximum stress the material can withstand before breaking.
 - Young's Modulus (Modulus of Elasticity): The slope of the initial linear portion of the stress-strain curve, representing the material's stiffness.
 - Elongation at Break: The percentage increase in length of the specimen at the point of fracture.



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